

# Spectroscopic Profile of Tungsten Pentachloride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Tungsten pentachloride

CAS No.: 13470-14-9

Cat. No.: B077414

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This technical guide provides a comprehensive overview of the spectroscopic data available for **Tungsten pentachloride** ( $WCl_5$ ), focusing on infrared (IR) and Raman spectroscopy. The information presented is intended to support research and development activities where the structural and vibrational properties of this compound are of interest. **Tungsten pentachloride** is a highly reactive, dark green crystalline solid that is sensitive to air and moisture.[1] Its structure, and consequently its spectroscopic signature, is highly dependent on its physical state.

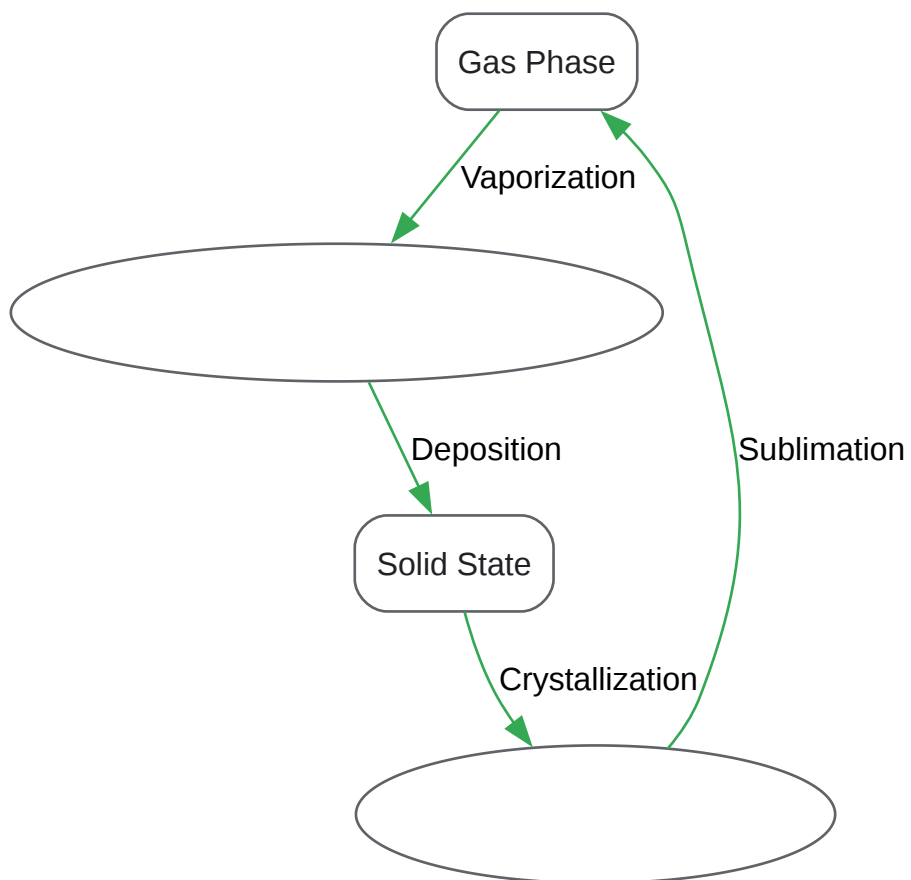
## Molecular Structure: A Tale of Two Phases

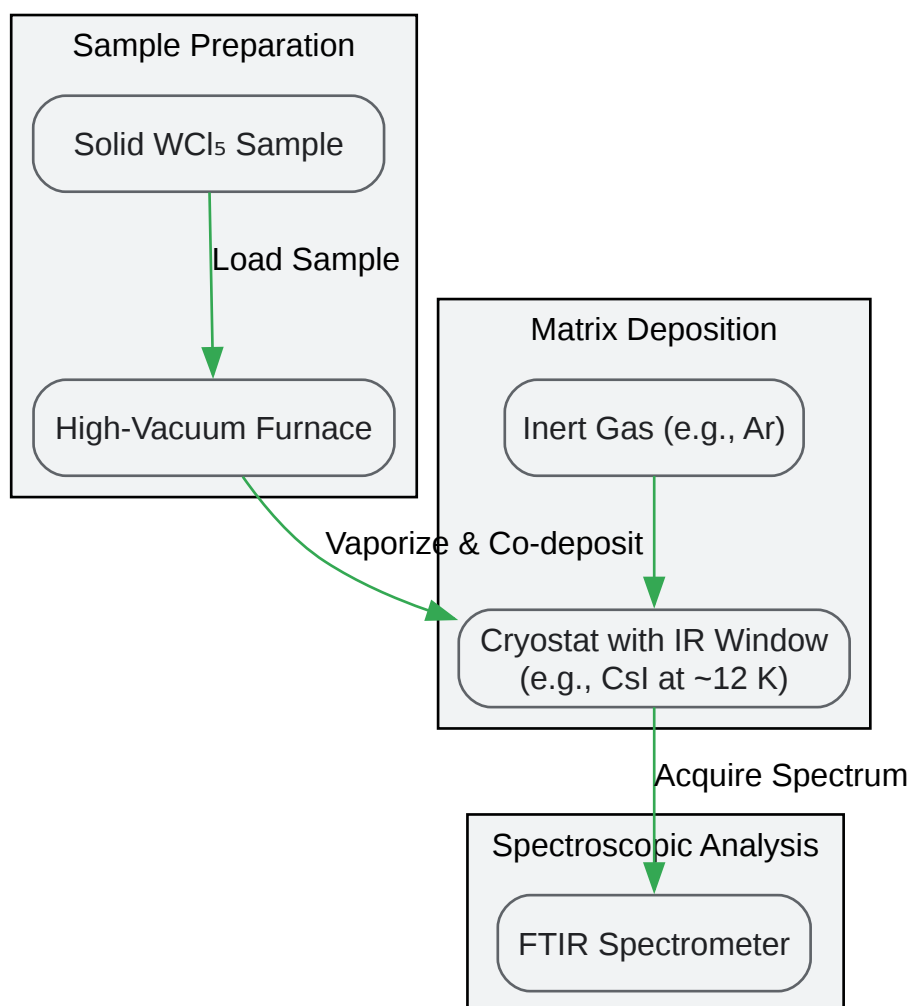
**Tungsten pentachloride** exhibits a fascinating structural duality, existing as a monomer in the gas phase and a dimer in the solid state. This phase-dependent structural change is a critical factor in interpreting its spectroscopic data.

- **Gas Phase:** In the vapor state,  $WCl_5$  adopts a monomeric, trigonal bipyramidal geometry with  $D_{3h}$  symmetry.

- Solid State: In its solid form, it dimerizes to form  $W_2Cl_{10}$ . This dimer consists of two edge-sharing octahedra, where each tungsten atom is coordinated to six chlorine atoms, two of which act as bridging ligands between the two metal centers.<sup>[1][2]</sup>

The relationship between the physical state and the molecular structure is illustrated in the diagram below.





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## References

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